

# Essential Safety and Operational Guidance for Handling 8-Hydrazinylquinoline

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## Compound of Interest

Compound Name: **8-Hydrazinylquinoline**

Cat. No.: **B174681**

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for **8-Hydrazinylquinoline**, including comprehensive operational and disposal plans.

Chemical Identifier:

- Name: **8-Hydrazinylquinoline**
- Synonyms: 8-Hydrazinoquinoline, (Quinolin-8-yl)hydrazine
- CAS Number: 91004-61-4[1]

Hazard Summary: **8-Hydrazinylquinoline** and its salts are hazardous substances that can cause skin irritation, serious eye irritation, and respiratory irritation.[2] It is crucial to handle this compound with appropriate personal protective equipment in a well-ventilated area.[2]

## Personal Protective Equipment (PPE)

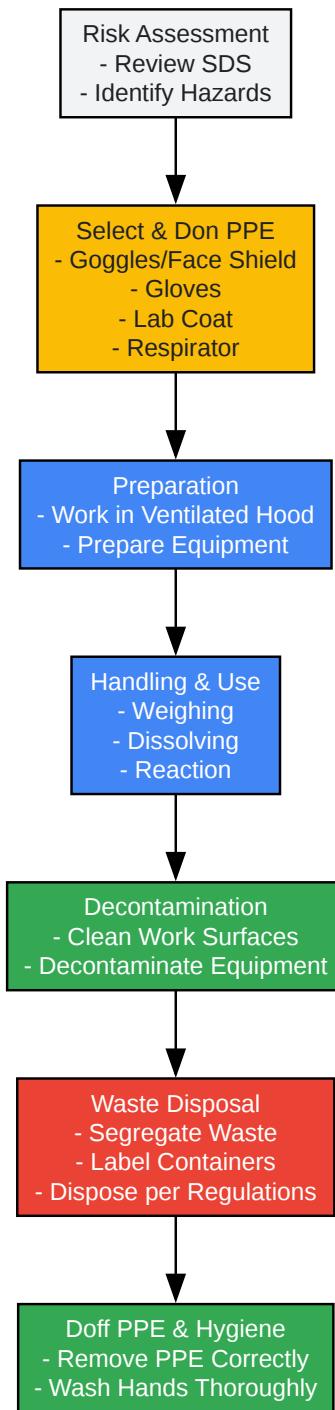
The following table summarizes the required personal protective equipment for handling **8-Hydrazinylquinoline**.

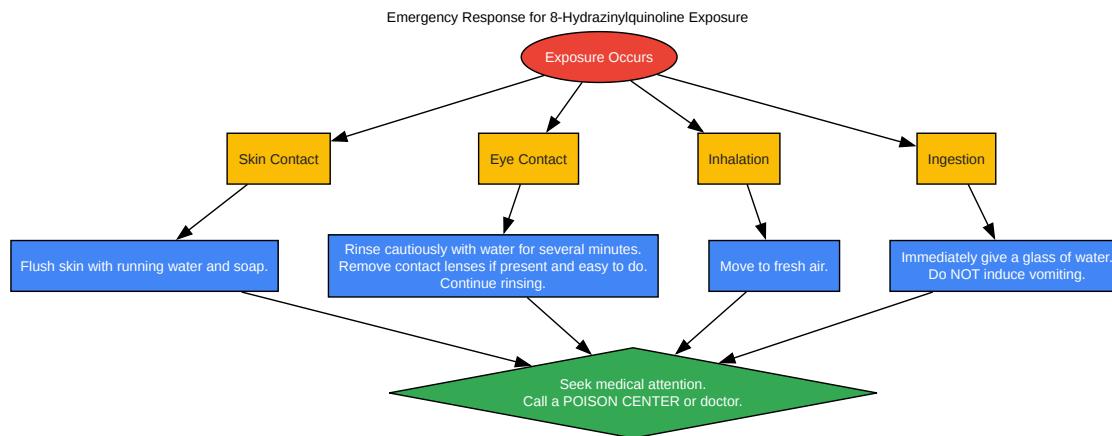
PPE Category	Item	Specifications
Eye and Face Protection	Safety Glasses with Side Shields or Chemical Goggles	Must meet AS/NZS 1337.1, EN166, or national equivalent. [2] Contact lenses may pose a special hazard and should be avoided.[2]
Face Shield	Recommended when there is a splash hazard.[3]	
Skin Protection	Chemical-Resistant Gloves	Type and thickness to be determined by the specific laboratory safety assessment.
Protective Clothing	Lab coat, long-sleeved jacket, or coveralls.[2][4]	
Respiratory Protection	Dust Respirator or Air-Purifying Respirator	Use in well-ventilated areas.[2] For higher-risk activities, a full-face respirator or powered air respirator may be necessary.

## Experimental Workflow and Handling Protocol

The following diagram outlines the standard operating procedure for handling **8-Hydrazinylquinoline** in a laboratory setting.

## Workflow for Handling 8-Hydrazinylquinoline





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